

A Comprehensive Review of Furanocoumarins from Peucedanum Species: Isolation, Characterization, and Biological Activities

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Compound of Interest

Compound Name: *Peucedanocoumarin I*

Cat. No.: B3027512

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For Researchers, Scientists, and Drug Development Professionals

The genus *Peucedanum*, a member of the Apiaceae family, encompasses over 120 species distributed across Europe, Asia, and Africa.[1][2] These plants are a rich reservoir of secondary metabolites, with furanocoumarins being a prominent and well-documented class of compounds.[3] Furanocoumarins are characterized by a furan ring fused to a coumarin (benzo- α -pyrone) nucleus, leading to either linear (psoralen-type) or angular (angelicin-type) structures.[1][4] This technical guide provides an in-depth review of the furanocoumarins isolated from various *Peucedanum* species, detailing their quantitative distribution, the experimental protocols for their isolation and characterization, and their diverse biological activities.

Quantitative Distribution of Furanocoumarins in *Peucedanum* Species

The concentration and composition of furanocoumarins can vary significantly between different *Peucedanum* species and even between different parts of the same plant. The following tables summarize the quantitative data available in the literature.

Table 1: Furanocoumarin Content in the Fruits of *Peucedanum luxurians*[5]

Compound	Extraction Solvent	Concentration (mg/100 g of dried plant material)
Peucedanin	Dichloromethane	4563.94 ± 3.35
Stenocarpin isobutyrate	Dichloromethane	187.32 ± 0.15
6',7'-Dihydroxybergamottin	Dichloromethane	12.54 ± 0.02

Data obtained by High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD).

Table 2: Furanocoumarin Content in Different Parts of Peucedanum tauricum[6]

Plant Part	Total Furanocoumarins (mg/g dry wt)	Predominant Compound	Concentration of Predominant Compound (mg/g dry wt)
Flowers	8.31	Peucedanin	5.04
Immature Fruits	20.49	Peucedanin	13.58
Mature Fruits	21.30	Peucedanin	13.51
Leaves	0.55 - 1.02	8-Methoxypeucedanin	0.55 - 1.02

Data obtained by Solid-Phase Extraction followed by High-Performance Liquid Chromatography (SPE-HPLC).

Furanocoumarins Identified in Various Peucedanum Species

A wide array of furanocoumarins has been isolated and identified from different Peucedanum species. Table 3 provides a non-exhaustive list of these compounds and the species in which they have been found.

Table 3: Selected Furanocoumarins from Peucedanum Species

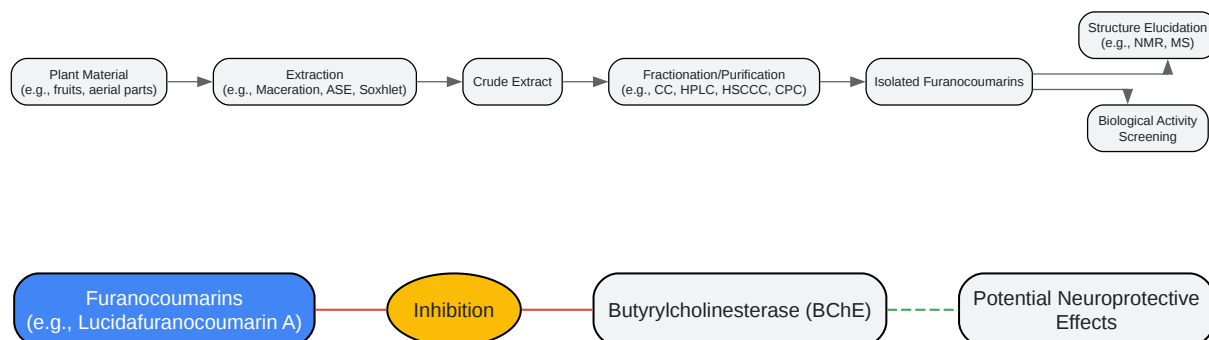
Furanocoumarin	Peucedanum Species	Reference
Alsaticocoumarin A	P. alsaticum	[7]
Bergapten	P. ruthenicum, P. tauricum, P. zenkeri	[5][6][8]
Bergamottin	P. alsaticum	[9]
Imperatorin	P. ostruthium, P. zenkeri	[3][5]
Isoimperatorin	P. ostruthium, P. tauricum, P. luxurians	[3][5][6]
Lucidafuranocoumarin A	P. alsaticum	[9]
8-Methoxypeucedanin	P. tauricum	[6]
12-Methoxypsoralen	P. ruthenicum	[8]
Ostruthin	P. luxurians	[5]
Ostruthol	P. ostruthium	[3]
Oxypeucedanin	P. ostruthium, P. tauricum	[3][6]
Oxypeucedanin hydrate	P. ostruthium, P. tauricum	[3][6]
Oxypeucedanin methanolate	P. ostruthium	[3]
Peucedanin	P. ruthenicum, P. tauricum, P. luxurians, P. officinale, P. morisonii	[5][6][8]
Phellopterin	P. ostruthium	[3]
Psoralen	P. ruthenicum	[8]
Xanthotoxin	P. ostruthium	[3]

Experimental Protocols

The isolation and characterization of furanocoumarins from Peucedanum species involve a series of well-established phytochemical techniques. A generalized workflow is presented

below, followed by detailed descriptions of the key experimental protocols.

General Experimental Workflow



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